

Personal protective equipment for handling Inosine-5'-diphosphate disodium

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Compound of Interest

Compound Name: Inosine-5'-diphosphate disodium

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Essential Safety and Handling Guide for Inosine-5'-diphosphate Disodium

This guide provides immediate safety, handling, and disposal protocols for **Inosine-5'-diphosphate disodium** (IDP), tailored for researchers, scientists, and drug development professionals. The information is compiled from available safety data sheets for IDP and structurally related compounds to ensure a comprehensive overview of safety measures.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and safety information for **Inosine-5'-diphosphate disodium**.



Parameter	Information
Chemical Name	Inosine-5'-diphosphate disodium salt
CAS Number	54735-61-4[1]
Molecular Formula	C10H12N4Na2O11P2[2][3][4]
Molecular Weight	472.15 g/mol [2][3][4]
Appearance	White powder[2]
Storage Temperature	-20°C[5]
Primary Hazards	May cause damage to organs (eyes, central nervous system) through prolonged or repeated exposure (Specific Target Organ Toxicity, Single Exposure - Category 2).[5]
GHS Pictogram	Health Hazard[5]
Signal Word	Warning[5]
Hazard Statement	H371: May cause damage to organs.[5]

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following procedural steps is crucial for the safe handling of **Inosine-5'-diphosphate disodium** from reception to disposal.

- Receiving and Inspection:
 - Upon receipt, visually inspect the container for any signs of damage or leakage.
 - Verify that the product label matches the order specifications.
 - Transport the sealed container to the designated laboratory area.
- Preparation and Personal Protective Equipment (PPE):
 - Before handling, ensure that a safety shower and eyewash station are readily accessible.



Don appropriate PPE:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use nitrile or latex gloves.
- Body Protection: A lab coat is mandatory. For larger quantities or when generating dust, consider additional protective clothing.

Handling and Use:

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust during weighing and transfer.
- Use dedicated, clean spatulas and weighing boats.
- Keep the container tightly sealed when not in use.

Storage:

- Store in a tightly sealed container at -20°C in a dry environment.[5]
- Keep away from incompatible materials such as strong oxidizing agents.

Spill Management:

- In case of a spill, evacuate the immediate area.
- Wear appropriate PPE before cleaning up.
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a labeled container for disposal.
- For liquid spills, absorb with an inert material and place in a sealed container for disposal.



Ventilate the area after cleanup is complete.

Disposal Plan

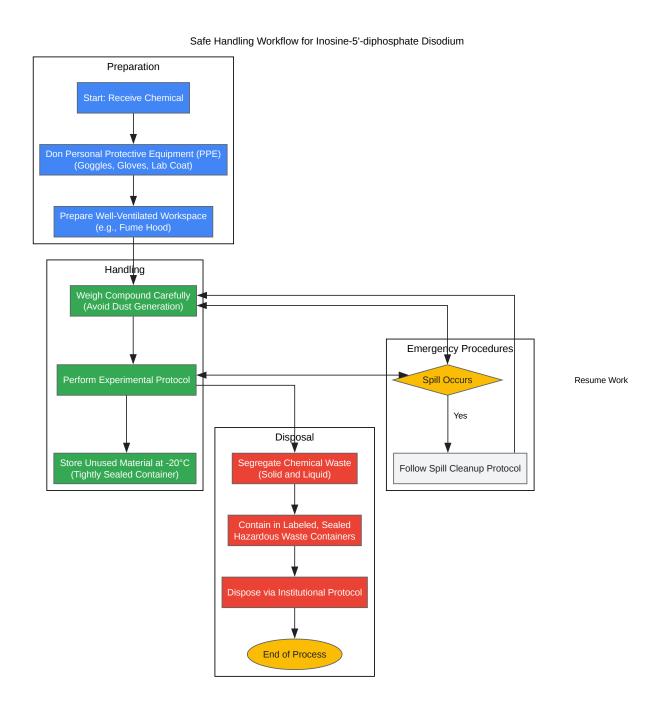
Proper disposal of **Inosine-5'-diphosphate disodium** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Segregate waste containing Inosine-5'-diphosphate disodium from general laboratory waste.
 - o Maintain separate, clearly labeled waste containers for solid and liquid waste.
- Waste Containment:
 - Solid Waste: Place contaminated items such as gloves, weighing paper, and pipette tips into a durable, sealed plastic bag or container labeled as "Hazardous Chemical Waste."
 - Liquid Waste: Collect unused solutions or liquid waste in a sealed, leak-proof container, also labeled as "Hazardous Chemical Waste."
 - Labeling: Ensure all waste containers are clearly labeled with the full chemical name and associated hazard warnings.
- Disposal Procedure:
 - Dispose of the chemical waste through your institution's designated hazardous waste disposal program.
 - Do not dispose of Inosine-5'-diphosphate disodium down the drain or in the regular trash.
 - Follow all local, state, and federal regulations for chemical waste disposal.

Experimental Workflow and Safety Diagram



The following diagram illustrates the key steps and decision points in the safe handling and disposal workflow for **Inosine-5'-diphosphate disodium**.





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Caption: Procedural workflow for the safe handling and disposal of **Inosine-5'-diphosphate disodium**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Inosine-5'-diphosphate disodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15603084#personal-protective-equipment-for-handling-inosine-5-diphosphate-disodium]

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